

Application Note: Formulation Strategy for 4-Propyl-5-pyrimidinecarboxylic Acid

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Compound of Interest

Compound Name: 4-Propyl-5-pyrimidinecarboxylic acid

CAS No.: 1250812-18-0

Cat. No.: B037198

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Executive Summary & Compound Profile

4-Propyl-5-pyrimidinecarboxylic acid (CAS: 1250812-18-0) represents a specific class of amphiphilic heterocyclic building blocks often utilized in fragment-based drug discovery (FBDD) or as a metabolic probe. Its structure features a lipophilic propyl chain and a polar, ionizable carboxylic acid moiety attached to a pyrimidine core.^[1]

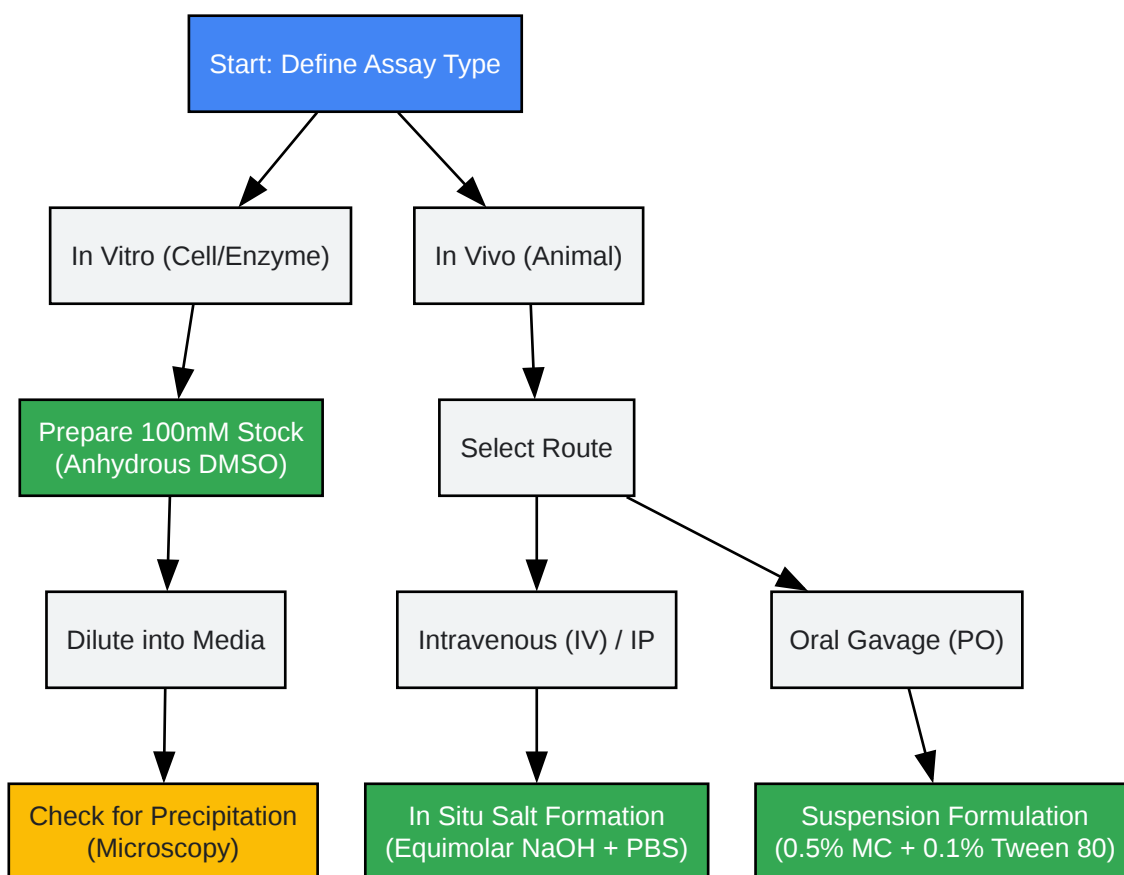
Successful biological testing requires navigating its specific physicochemical "trap": pH-dependent solubility.^[1] As a free acid, the compound exhibits poor aqueous solubility, leading to precipitation in neutral biological media if not properly buffered. This guide details the protocols to solubilize, stabilize, and deliver this compound without compromising assay integrity.

Physicochemical Profile (Estimated)

Property	Value / Characteristic	Implication for Formulation
Molecular Weight	~166.18 g/mol	Suitable for high-concentration stocks (e.g., 100 mM).
pKa (Acidic)	~3.2 – 3.8 (COOH)	Ionized (anionic) at physiological pH (7.4). [1]
pKa (Basic)	~1.0 – 1.5 (Pyrimidine N)	Negligible protonation at physiological pH. [1]
LogP	~1.2 – 1.8	Moderate lipophilicity; membrane permeable. [1]
Appearance	White to off-white crystalline solid	High lattice energy; requires energy (sonication/heat) to dissolve initially. [1]

Pre-Formulation Decision Logic

Before initiating wet work, use the following logic flow to select the appropriate vehicle. This prevents the common error of using 100% DMSO for animal studies or unbuffered saline for high-dose stocks.[\[1\]](#)



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Figure 1: Decision tree for vehicle selection based on biological application.

Detailed Protocols

Protocol A: Preparation of DMSO Stock Solution (In Vitro)

Purpose: For cellular assays (IC₅₀ determination) or enzymatic screening.^[1] Target Concentration: 100 mM (Stock).

Reagents:

- Compound: **4-Propyl-5-pyrimidinecarboxylic acid** (Solid).
- Solvent: Dimethyl sulfoxide (DMSO), Hybri-Max™ or anhydrous grade (≥99.9%).^[1]

Step-by-Step:

- Weighing: Weigh approximately 16.6 mg of the compound into a sterile 1.5 mL amber microcentrifuge tube.
 - Note: Amber tubes protect from potential photodegradation of the pyrimidine ring.[\[1\]](#)
- Solvation: Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. If solid remains, sonicate in a water bath at 37°C for 5 minutes. The solution should be clear and colorless.
- Sterilization: Do not filter DMSO stocks through standard cellulose acetate filters (they dissolve).[\[1\]](#) If sterility is critical, use a 0.22 µm PTFE or Nylon syringe filter.[\[1\]](#)
- Storage: Aliquot into 50 µL volumes and store at -20°C. Avoid repeated freeze-thaw cycles (limit to 3).

Critical Application Note: When diluting into cell culture media, keep the final DMSO concentration < 0.5% (v/v).

- Example: Dilute 1 µL of 100 mM stock into 199 µL media = 500 µM (0.5% DMSO).
- Risk:[\[1\]](#) The shift from DMSO to aqueous media (pH 7.[\[1\]](#)4) is generally safe for this compound if the concentration is below 500 µM.[\[1\]](#) Above this, the free acid may crash out.
[\[1\]](#)

Protocol B: In Situ Salt Formation for IV/IP Administration

Purpose: To create a clear, particle-free aqueous solution for intravenous (IV) or intraperitoneal (IP) injection.[\[1\]](#) Mechanism: Neutralizing the carboxylic acid with NaOH forms the sodium salt, which is highly water-soluble.

Reagents:

- 1.0 N Sodium Hydroxide (NaOH).[\[1\]](#)
- Phosphate Buffered Saline (PBS), pH 7.4 (calcium/magnesium-free).[\[1\]](#)

- pH strips or micro-electrode.[\[1\]](#)

Step-by-Step:

- Calculation: Calculate the molar amount of compound.
 - Example: 10 mg of compound (MW 166.[\[1\]](#)18) = 60.1 μ mol.[\[1\]](#)
- Wetting: Place 10 mg of compound in a sterile vial. Add a minimal volume (e.g., 50 μ L) of sterile water or saline to wet the powder.
- Neutralization: Add an equimolar amount of 1.0 N NaOH.
 - Calculation: 60.1 μ mol compound requires 60.1 μ L of 1.0 N NaOH.[\[1\]](#)
 - Technique: Add the NaOH slowly while vortexing.[\[1\]](#) The suspension should turn clear as the salt forms.[\[1\]](#)
- Buffering: Immediately dilute to the final volume (e.g., 5 mL for a 2 mg/mL solution) with PBS.
- pH Check: Verify pH is between 7.2 and 7.8. If > 8.0, adjust carefully with dilute HCl.[\[1\]](#)
- Filtration: Pass through a 0.22 μ m PES (Polyethersulfone) syringe filter for sterilization prior to injection.

Protocol C: Homogeneous Suspension for Oral Gavage (PO)

Purpose: For high-dose toxicity or pharmacokinetic studies (e.g., > 10 mg/kg) where solubility limits are exceeded.[\[1\]](#)

Vehicle Composition:

- 0.5% (w/v) Methylcellulose (400 cP).[\[1\]](#)
- 0.1% (v/v) Tween 80 (Polysorbate 80).[\[1\]](#)
- 99.4% Sterile Water.[\[1\]](#)

Step-by-Step:

- Vehicle Prep: Heat sterile water to 60°C. Disperse Methylcellulose powder while stirring.^[1] Allow to cool overnight at 4°C to hydrate (solution becomes clear). Add Tween 80 and mix.
- Compound Prep: Weigh the required amount of **4-Propyl-5-pyrimidinecarboxylic acid**.
- Levigation: Place the compound in a mortar. Add a small drop of Tween 80 (undiluted) and grind with a pestle to wet the hydrophobic propyl chain.^[1]
- Suspension: Geometric dilution—add the vehicle in small increments, grinding continuously to form a smooth white paste, then a slurry.^[1]
- Transfer: Transfer to a vial and vortex.
- Uniformity: Always vortex immediately before dosing animals to ensure dose uniformity.

Quality Control & Stability

Trustworthiness in data requires validating the formulation.^[1]

QC Parameter	Method	Acceptance Criteria
Identity	HPLC-UV (254 nm)	Retention time matches standard $\pm$ 2%.
Purity	HPLC-UV (Area %)	> 95% purity (no new degradation peaks).
Precipitation	Visual / Microscopy	No visible crystals after 4h at Room Temp. ^[1]
pH Stability	pH Meter	Shift < 0.2 pH units over 24h.

HPLC Method (Generic):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).^[1]
- Mobile Phase A: Water + 0.1% Formic Acid.^[1]

- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Rationale: The acidic mobile phase keeps the carboxylate protonated, ensuring sharp peak shape and retention on the C18 column.

References

- Li, P. & Zhao, L. Developing Early Formulations: Practice and Perspective.[1] International Journal of Pharmaceutics (2007).[1] (Standard source for in situ salt formation protocols).[1] [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 1250812-18-0 (**4-Propyl-5-pyrimidinecarboxylic acid**). [\[Link\]](#)
- Nair, A. et al. Basic considerations in the formulation of parenteral dosage forms. Journal of Advanced Pharmaceutical Technology & Research (2010).[1] [\[Link\]](#)

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Sources

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